

Application Notes and Protocols: Seahorse XF Analyzer with AZ-PFKFB3-67 Quarterhydrate

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Compound of Interest

Compound Name: AZ-PFKFB3-67 quarterhydrate

Cat. No.: B15577163

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Introduction

The Seahorse XF Analyzer is a powerful tool for real-time measurement of cellular metabolism, specifically oxidative phosphorylation and glycolysis, by determining the oxygen consumption rate (OCR) and extracellular acidification rate (ECAR), respectively. These measurements provide critical insights into cellular bioenergetics and metabolic phenotypes.

This document provides a detailed protocol for utilizing the Seahorse XF Analyzer in conjunction with **AZ-PFKFB3-67 quarterhydrate**, a potent and selective inhibitor of 6-phosphofructo-2-kinase/fructose-2,6-biphosphatase 3 (PFKFB3). PFKFB3 is a key regulatory enzyme in glycolysis, and its inhibition can have significant effects on cellular metabolism, making it a target of interest in various research areas, including oncology and metabolic diseases.[1][2][3]

AZ-PFKFB3-67 Quarterhydrate: A Selective PFKFB3 Inhibitor

AZ-PFKFB3-67 quarterhydrate is a small molecule inhibitor that demonstrates high selectivity for PFKFB3.[4][5][6] The enzyme PFKFB3 catalyzes the synthesis of fructose-2,6-bisphosphate (F-2,6-BP), a potent allosteric activator of phosphofructokinase-1 (PFK-1), which is a rate-



limiting step in glycolysis.[7] By inhibiting PFKFB3, AZ-PFKFB3-67 reduces the intracellular levels of F-2,6-BP, thereby downregulating glycolytic flux.[8]

Key Characteristics of AZ-PFKFB3-67 Quarterhydrate:

Property	Value	Reference
Target	PFKFB3	[4][5][6]
IC50 (PFKFB3)	11 nM	[4][6]
IC50 (PFKFB2)	159 nM	[4][6]
IC50 (PFKFB1)	1130 nM	[4][6]
Solubility	Soluble to 100 mM in DMSO and ethanol	[5][6]

PFKFB3 Signaling Pathway

The signaling pathway involving PFKFB3 is central to the regulation of glycolysis. Its activity is influenced by various upstream signals, including hypoxia (via HIF-1α) and growth factors.[9] Inhibition of PFKFB3 by AZ-PFKFB3-67 directly impacts this pathway, leading to a reduction in the rate of glycolysis.



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PFKFB3 signaling pathway and the point of inhibition by AZ-PFKFB3-67.

Experimental Protocols

The following protocols are designed as a starting point for investigating the effects of AZ-PFKFB3-67 on cellular metabolism using the Seahorse XF Analyzer. Optimization of cell seeding density, inhibitor concentration, and incubation time is recommended for each cell line.

General Workflow

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